

structure elucidation of 2,2-difluoro-N'-hydroxypropanimidamide

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Compound of Interest

Compound Name:	2,2-difluoro-N'-hydroxypropanimidamide
CAS No.:	1287685-81-7
Cat. No.:	B2549557

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An In-depth Technical Guide to the Structure Elucidation of **2,2-difluoro-N'-hydroxypropanimidamide**

Introduction

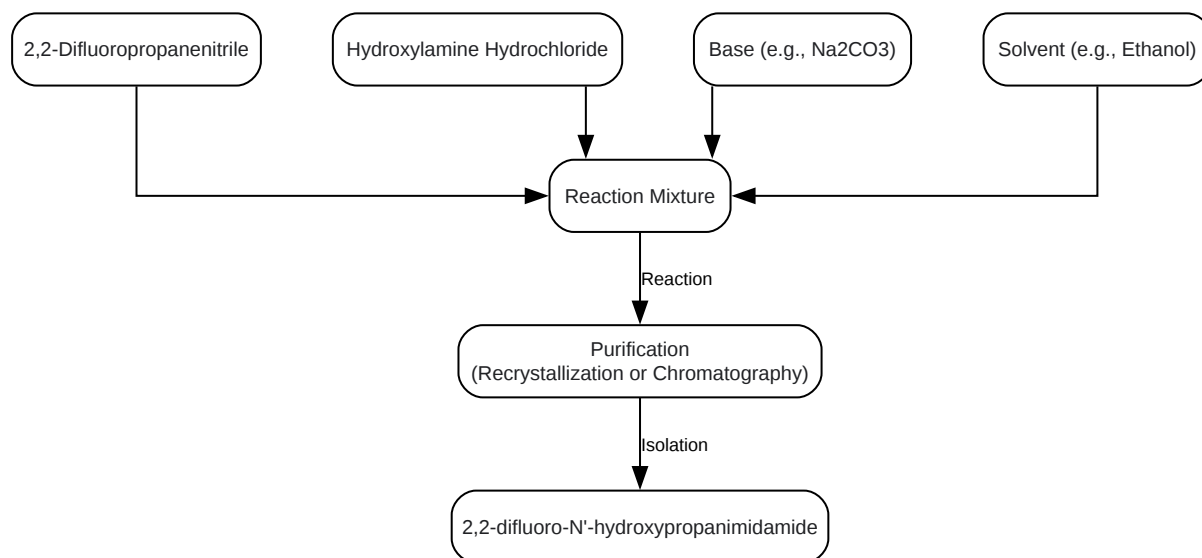
In the landscape of modern drug discovery and materials science, the precise structural characterization of novel chemical entities is paramount. Fluorinated organic molecules, in particular, have garnered significant attention due to the unique physicochemical properties imparted by fluorine, such as enhanced metabolic stability, increased lipophilicity, and altered acidity, which can profoundly influence biological activity.^{[1][2]} **2,2-difluoro-N'-hydroxypropanimidamide** is a molecule of interest, belonging to the N'-hydroxyimidamide (amidoxime) class. Amidoximes are recognized as versatile intermediates and are often employed as prodrugs for amidines to improve their pharmacokinetic profiles.^{[3][4]} The gem-difluoro group on the α -carbon is expected to further modulate the electronic properties and conformational preferences of the molecule.

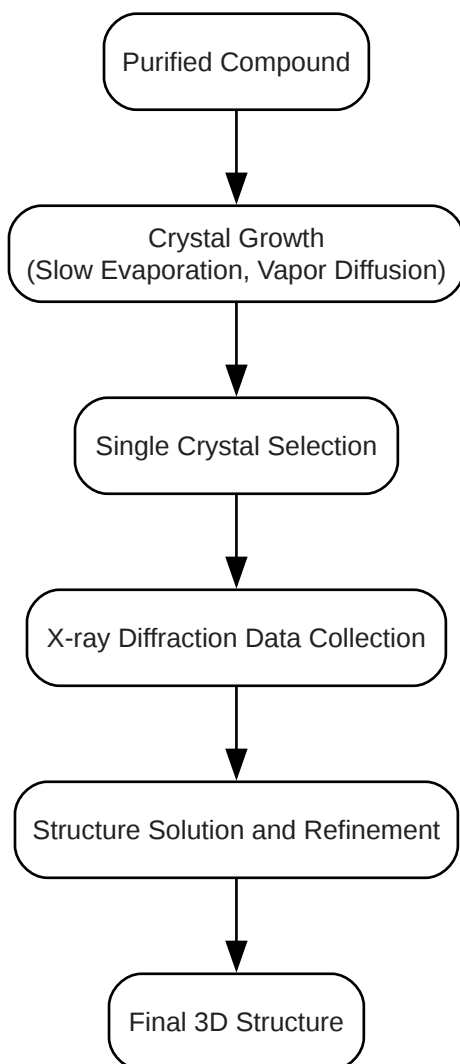
This technical guide provides a comprehensive, multi-technique approach to the definitive structure elucidation of **2,2-difluoro-N'-hydroxypropanimidamide**. As a Senior Application Scientist, this document is structured not as a rigid template, but as a logical workflow, guiding researchers through the necessary analytical techniques, from initial synthesis to final structural confirmation. We will delve into the causality behind experimental choices and present self-validating protocols to ensure scientific integrity.

Synthesis Pathway

The most direct and common method for the synthesis of N'-hydroxyimidamides involves the reaction of a nitrile with hydroxylamine.^{[3][4]} This approach is anticipated to be effective for the preparation of **2,2-difluoro-N'-hydroxypropanimidamide** from 2,2-difluoropropanenitrile. The reaction is typically conducted in the presence of a mild base to liberate free hydroxylamine from its hydrochloride salt.

General Synthesis Workflow





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